

An In-depth Technical Guide on the Chemical and Physical Properties of Anilofos

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Anilofos is an organophosphate, anilide herbicide used for pre- and early post-emergence control of annual grassy weeds and sedges, particularly in transplanted rice crops.[1][2] Its efficacy as a selective herbicide is rooted in its specific chemical and physical properties, which dictate its environmental fate, mode of action, and interaction with biological systems. This guide provides a detailed overview of these properties for researchers and scientists in drug development and crop protection.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Anilofos** are summarized below. These properties are crucial for understanding its behavior in various environmental and biological matrices.



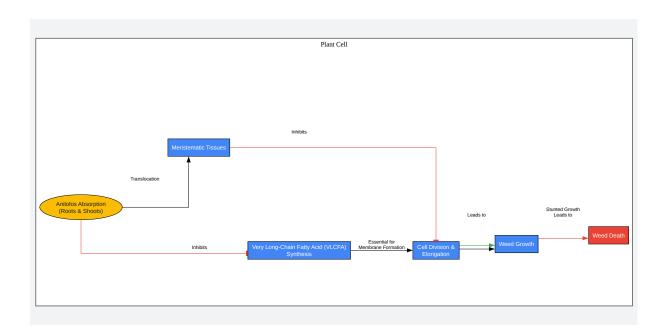
Property	Value	Reference(s)
IUPAC Name	S-4-chloro-N- isopropylcarbaniloylmethyl- O,O- dimethylphosphorodithioate	[1]
CAS Number	64249-01-0	[1]
Chemical Formula	C13H19CINO3PS2	[1]
Molar Mass	367.84 g⋅mol ⁻¹	
Appearance	White-to-brown solid; Colorless crystals	
Density	1.322 g/cm ³	•
Melting Point	51 °C (124 °F; 324 K)	•
Boiling Point	444 °C (831 °F; 717 K)	
Vapor Pressure	2.2 mPa at 20 °C	
Water Solubility	9.4 mg/L at 20 °C	
Solubility in Organic Solvents	Acetone: >700 g/L Chloroform: >700 g/L Toluene: >700 g/L Hexane: 7.4 g/L Ethanol, Ethyl Acetate: 53 g/L	
Log P (Octanol-Water Partition Coefficient)	3.81	·
Flash Point	221 °C (430 °F)	

Mechanism of Action: Inhibition of Cell Division

Anilofos is classified as a Group K3 herbicide, which acts by inhibiting the synthesis of very long-chain fatty acids (VLCFAs). This inhibition primarily affects the meristematic tissues in weeds, which are regions of active cell division and growth. By disrupting VLCFA synthesis, **Anilofos** interferes with cell division and elongation, leading to stunted growth, discoloration,



and eventual death of the susceptible weeds. It is absorbed mainly through the roots and, to a lesser extent, through emerging shoots and leaves.



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Caption: Mechanism of action of **Anilofos** in susceptible weeds.

Experimental Protocols

Detailed experimental methodologies are critical for the accurate determination of the physicochemical properties of compounds like **Anilofos**. Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically employed.

1. Determination of Melting Point (OECD Guideline 102)



This method determines the temperature at which a substance transitions from a solid to a liquid state.

- Apparatus: A capillary tube melting point apparatus.
- Procedure:
 - A small, dried sample of **Anilofos** is finely powdered and packed into a capillary tube to a height of about 3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range is recorded from the point at which the first droplet of liquid appears to the point at which the substance is completely melted.
- 2. Determination of Water Solubility (OECD Guideline 105 Flask Method)

This protocol measures the saturation mass concentration of a substance in water at a given temperature.

- Apparatus: Constant temperature water bath, flasks with stoppers, analytical balance, centrifuge, and a suitable analytical method for quantification (e.g., HPLC).
- Procedure:
 - An excess amount of **Anilofos** is added to a known volume of distilled water in a flask.
 - The flask is agitated in a constant temperature bath (e.g., 20°C) until equilibrium is reached (typically 24-48 hours).
 - The solution is centrifuged to separate the undissolved solid.
 - The concentration of **Anilofos** in the clear aqueous phase is determined using a validated analytical technique. This value represents the water solubility.





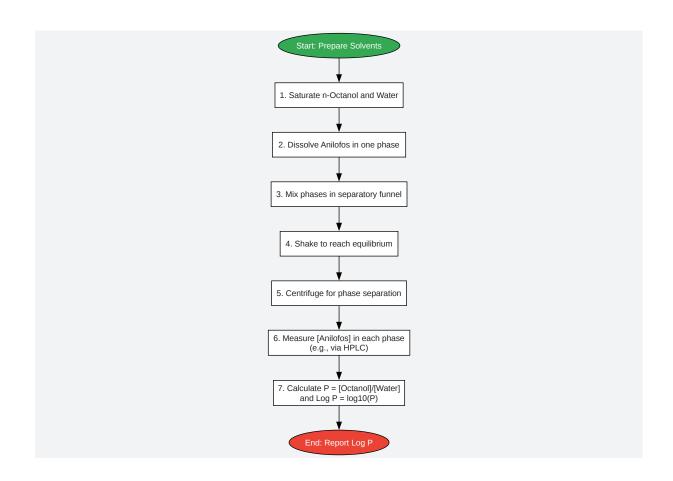


3. Determination of n-Octanol/Water Partition Coefficient (Log P) (OECD Guideline 107 - Shake Flask Method)

The partition coefficient is a measure of a chemical's lipophilicity and is crucial for predicting its environmental fate and bioaccumulation potential.

- Apparatus: Separatory funnels, mechanical shaker, centrifuge, analytical instrumentation (e.g., HPLC or GC).
- Procedure:
 - n-Octanol and water are mutually saturated by shaking them together for 24 hours and then allowing the phases to separate.
 - A known amount of Anilofos is dissolved in either water or n-octanol.
 - The solution is placed in a separatory funnel with the other (immiscible) solvent. The volume ratio is adjusted based on the expected Log P.
 - The funnel is shaken until equilibrium is established.
 - The mixture is centrifuged to ensure complete phase separation.
 - The concentration of **Anilofos** in both the n-octanol and water phases is measured.
 - The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. Log P is the base-10 logarithm of this value.





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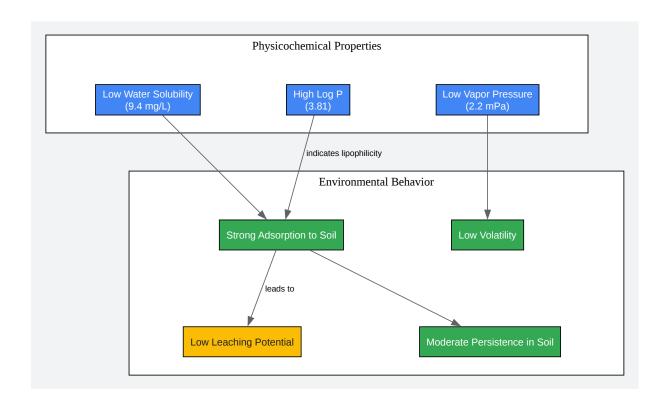
Caption: Experimental workflow for determining Log P.

Environmental Fate and Behavior

The physicochemical properties of **Anilofos** directly influence its behavior in the environment. Its low water solubility and high Log P value suggest it will have a strong affinity for soil organic matter and lipids in organisms.



- Persistence: Anilofos is moderately persistent in soil, with a reported half-life of about 38 days. In flooded soil conditions, typical of rice paddies, its dissipation is faster, with a half-life of 5 to 25 days.
- Mobility: Due to its strong adsorption to soil particles, Anilofos shows no significant tendency for leaching into groundwater.
- Bioaccumulation: The high lipophilicity (indicated by Log P of 3.81) suggests a potential for bioaccumulation; however, reports indicate it does not significantly bioaccumulate in soil.



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Caption: Relationship between properties and environmental fate.

In conclusion, the specific chemical and physical properties of **Anilofos** define its function as a selective herbicide and its subsequent environmental impact. A thorough understanding of these characteristics is essential for its safe and effective use in agriculture and for the development of future crop protection agents.

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